

# Technical Guide: (2-Bromoethyl)benzene (CAS 103-63-9)

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## Compound of Interest

Compound Name:	(2-bromo-1-cyclopentylethyl)benzene
Cat. No.:	B6227082

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(2-Bromoethyl)benzene, also known as phenethyl bromide, is an organobromine compound that serves as a versatile reagent in organic synthesis. It is a colorless to pale yellow liquid and is utilized as a starting material for the preparation of various  $\beta$ -phenethyl derivatives, which are found in active pharmaceutical ingredients and fragrances.[\[1\]](#)[\[2\]](#)

## Chemical and Physical Properties

A summary of the key chemical and physical properties of (2-Bromoethyl)benzene is presented in the table below.

Property	Value	Reference
Molecular Formula	C8H9Br	[3]
Molecular Weight	185.06 g/mol	[3]
CAS Number	103-63-9	[3]
Melting Point	-56 °C	[1]
Boiling Point	220-221 °C	[1]
Density	1.355 g/mL at 25 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.556	[1]
Flash Point	193 °F	[2]
Water Solubility	Insoluble (0.039 g/L)	[1][2]
Solubility	Miscible with ether and benzene	[1]
Stability	Stable. Incompatible with strong oxidizing agents.	[1][2]

## Experimental Protocols

Detailed methodologies for the synthesis of (2-Bromoethyl)benzene are crucial for its application in research and development.

### Synthesis of (2-Bromoethyl)benzene from Styrene

A common method for synthesizing (2-Bromoethyl)benzene is through the anti-Markovnikov addition of hydrogen bromide (HBr) to styrene.[4]

- Reaction: The synthesis involves the reaction of styrene with gaseous HBr in the presence of a free-radical initiator, such as azobisisobutyronitrile (AIBN).[4]
- Procedure:
  - Styrene is dissolved in an inert solvent like n-heptane in a glass-lined reactor.[4]

- A free-radical initiator (e.g., AIBN) is added to the solution.[4]
- Gaseous HBr is introduced into the solution.[4]
- The reaction is typically carried out at a temperature ranging from room temperature to 80-90°C for approximately 4 hours to achieve a high yield.[4]
- Yield: This method can produce (2-Bromoethyl)benzene with a yield of up to 95%. [4]

#### Synthesis of (2-Bromoethyl)benzene from Phenethyl Alcohol

An alternative synthesis route involves the reaction of phenethyl alcohol with hydrogen bromide.[2][3]

- Reaction: Phenethyl alcohol is converted to (2-Bromoethyl)benzene via a nucleophilic substitution reaction with HBr.[2]
- Procedure:
  - Phenethyl alcohol is heated to 110°C.[2]
  - Hydrogen bromide gas is slowly introduced while the reaction is refluxed.[2]
  - After the reaction is complete, the mixture is cooled and washed sequentially with water, a 10% sodium carbonate solution, and again with water.[2][3]
  - The organic layer is dried with anhydrous potassium carbonate.[2][3]
  - The final product is purified by fractional distillation under reduced pressure, collecting the fraction at 97-99°C (2.0 kPa).[2][3]
- Yield: This process can achieve a yield of over 90%. [2][3]

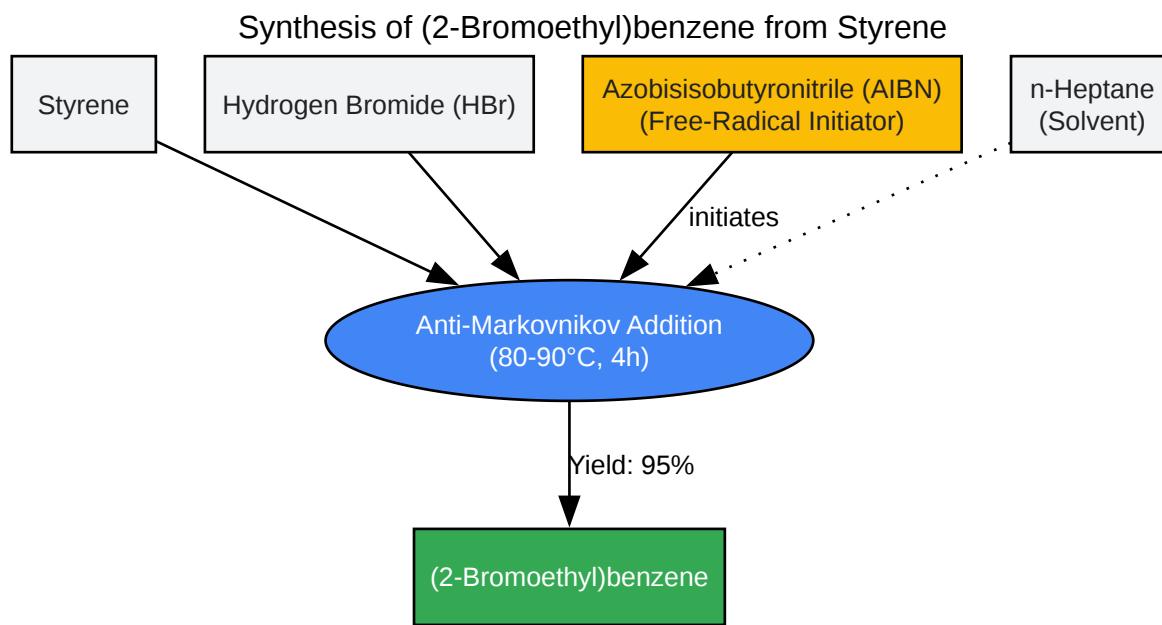
## Applications in Pharmaceutical Synthesis

(2-Bromoethyl)benzene is a key building block in the synthesis of various pharmaceutical compounds.

- Phenelzine Synthesis: It is a precursor in the preparation of the monoamine oxidase inhibitor phenelzine, which is used as an antidepressant. This is achieved by reacting (2-Bromoethyl)benzene with hydrazine.[1][2][5]
- $\beta$ -Peptidomimetics: In recent research, (2-Bromoethyl)benzene was used to synthesize  $\beta$ -peptidomimetics with potent antimicrobial activity. The synthesis involved reacting methyl cyanoacetate with (2-Bromoethyl)benzene in the presence of sodium methoxide in methanol, yielding Methyl  $\alpha$ -cyano- $\alpha$ -(2-phenylethyl)benzenebutanoate with a 98% yield.[4]
- Fentanyl Synthesis Intermediate: It is also used in the synthesis of N-phenethyl-4-piperidone (NPP), a precursor for the synthesis of fentanyl. For this reason, NPP is a List I chemical in the United States.[1][6]

## Signaling Pathways and Experimental Workflows

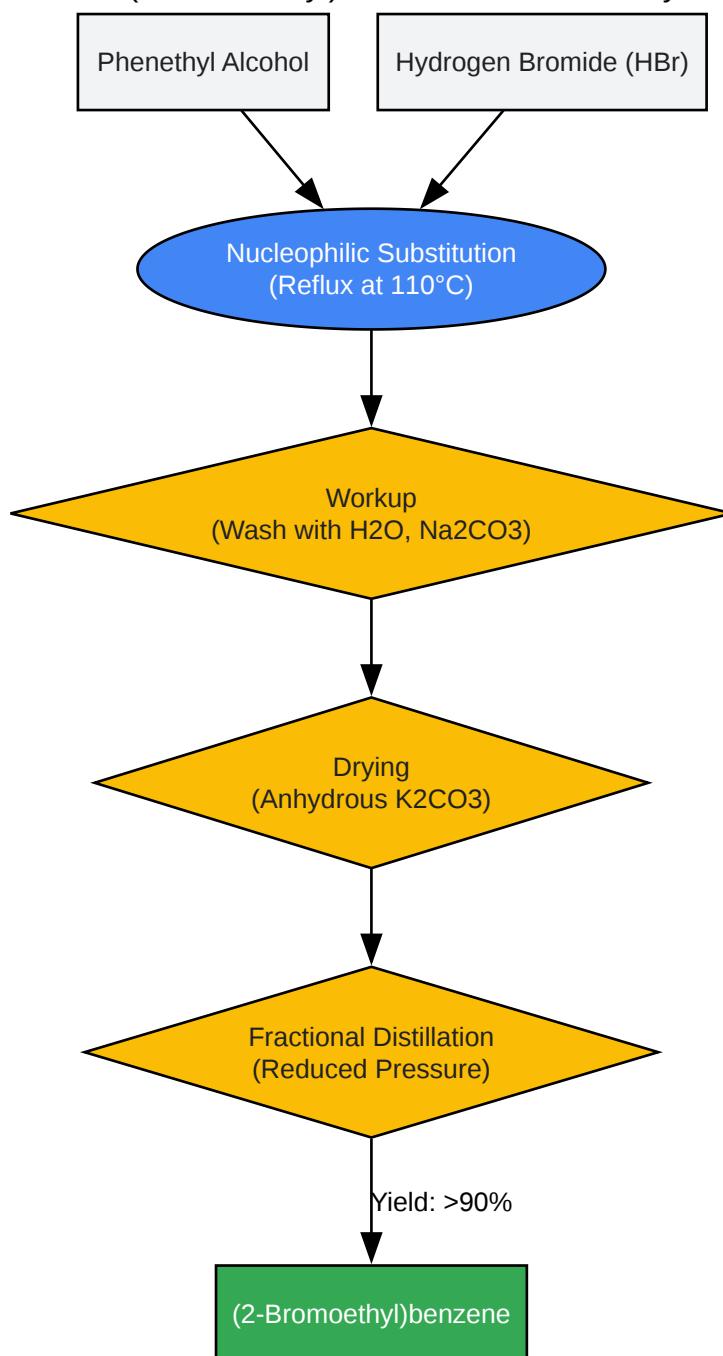
While specific signaling pathways directly modulated by **(2-bromo-1-cyclopentylethyl)benzene** are not documented due to the lack of information, the synthesis of its related compound, (2-Bromoethyl)benzene, can be visualized.



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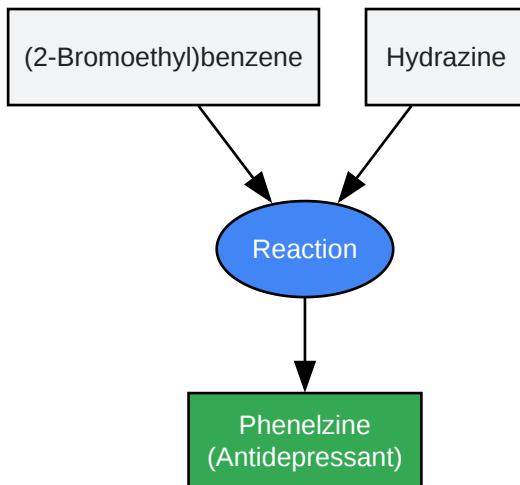
Synthesis of (2-Bromoethyl)benzene from Styrene.

## Synthesis of (2-Bromoethyl)benzene from Phenethyl Alcohol

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Synthesis from Phenethyl Alcohol.

## Application in Phenelzine Synthesis

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## Application in Phenelzine Synthesis.

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